

# An In-depth Technical Guide to the Physical Properties of Ethyl Cyclopentanecarboxylate

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## Compound of Interest

Compound Name: Ethyl cyclopentanecarboxylate

Cat. No.: B1329522

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## Introduction

**Ethyl cyclopentanecarboxylate** (CAS No. 5453-85-0) is a versatile ester widely utilized as an intermediate in the synthesis of pharmaceuticals and as a fragrance component, valued for its characteristic fruity odor.<sup>[1]</sup> Its chemical structure, consisting of a cyclopentane ring attached to an ethyl ester group, dictates its unique physical and chemical properties. This guide provides a comprehensive overview of the critical physical properties of **ethyl cyclopentanecarboxylate**, offering field-proven insights and detailed experimental protocols for their determination. This document is intended to be a vital resource for researchers, scientists, and drug development professionals who handle this compound.

## Core Physical and Chemical Properties

A thorough understanding of the physical properties of **ethyl cyclopentanecarboxylate** is paramount for its effective use in research and development, particularly in process design, safety assessments, and quality control.

## General Characteristics

**Ethyl cyclopentanecarboxylate** is typically a colorless to pale yellow liquid at room temperature.<sup>[2]</sup> It possesses a pleasant, fruity aroma, which has led to its application in the fragrance industry.<sup>[1]</sup>

## Quantitative Physical Properties

The key physical parameters of **ethyl cyclopentanecarboxylate** are summarized in the table below. These values have been compiled and cross-referenced from multiple authoritative sources to ensure accuracy.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	142.20 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Density	0.995 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[7]</a>
Boiling Point	178.1 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[7]</a>
Melting Point	Not available (liquid at room temperature)	<a href="#">[7]</a> <a href="#">[8]</a>
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.453	<a href="#">[1]</a> <a href="#">[7]</a>
Flash Point	56.4 °C	<a href="#">[1]</a> <a href="#">[7]</a>
Solubility	Low in water; soluble in organic solvents	<a href="#">[2]</a>
Vapor Pressure	1.0 ± 0.3 mmHg at 25°C (Predicted)	<a href="#">[1]</a>

Note on Melting Point: One source reports a melting point of 109 °C, which is inconsistent with its state as a liquid at ambient temperatures and is likely an error.[\[1\]](#) Most sources do not provide a specific melting point, which is typical for a substance that remains liquid under standard laboratory conditions.

## Spectroscopic Profile

The structural elucidation and confirmation of **ethyl cyclopentanecarboxylate** rely on various spectroscopic techniques. The following sections detail the expected spectral characteristics.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR:** The proton NMR spectrum provides characteristic signals corresponding to the ethyl and cyclopentyl moieties. Data is available from instruments such as the BRUKER AC-

300.[9]

- $^{13}\text{C}$  NMR: The carbon NMR spectrum will show distinct peaks for the carbonyl carbon, the carbons of the cyclopentane ring, and the ethyl group carbons.[9]

## Infrared (IR) Spectroscopy

The IR spectrum is a valuable tool for identifying the functional groups present in the molecule. A strong absorption band characteristic of the C=O stretch of the ester group is a key feature.

## Mass Spectrometry (MS)

Mass spectrometry data, including GC-MS analysis, can be used to determine the molecular weight and fragmentation pattern of **ethyl cyclopentanecarboxylate**, aiding in its identification. The top peak in the mass spectrum is observed at  $m/z$  101.[9]

## Safety and Handling

As a flammable liquid and potential irritant, proper safety precautions are essential when handling **ethyl cyclopentanecarboxylate**.

## GHS Hazard Classification

- Flammable liquids: Category 3 (Warning: Flammable liquid and vapor)[3]
- Skin corrosion/irritation: Category 2 (Warning: Causes skin irritation)[3]
- Serious eye damage/eye irritation: Category 2A (Warning: Causes serious eye irritation)[3]
- Specific target organ toxicity, single exposure; Respiratory tract irritation: (Warning: May cause respiratory irritation)[3]

## Safe Handling and Storage

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[10]
- Ventilation: Use in a well-ventilated area.

- Storage: Store in a cool, well-ventilated place away from sources of ignition.[10]
- Firefighting: In case of fire, use CO<sub>2</sub>, dry chemical, or foam for extinction.[10]

## Experimental Protocols for Physical Property Determination

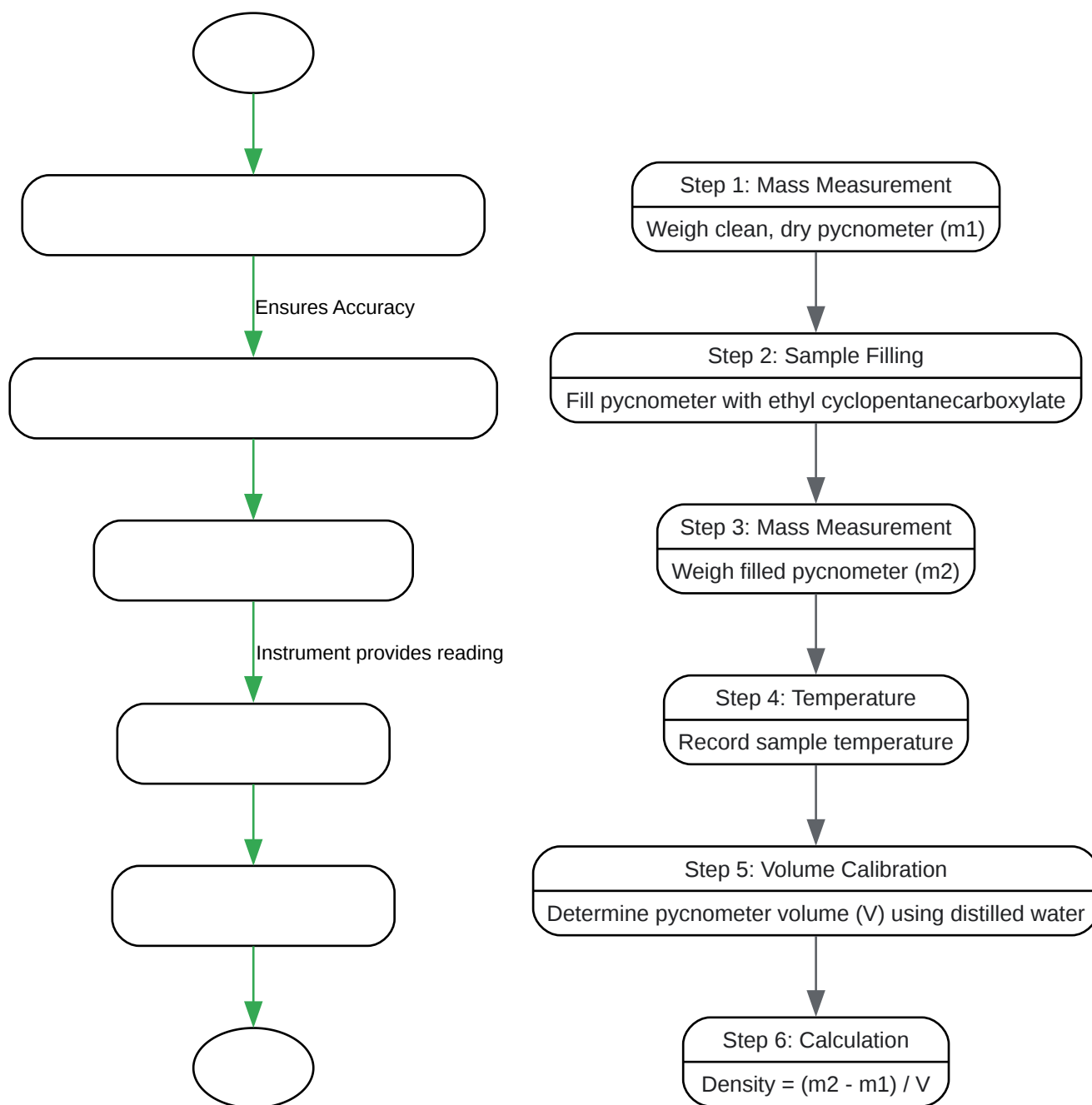
The following protocols provide step-by-step methodologies for the experimental determination of key physical properties of **ethyl cyclopentanecarboxylate**. These protocols are designed to be self-validating and are grounded in established laboratory practices.

### Determination of Boiling Point

The boiling point is a fundamental physical property that can be used to assess the purity of a liquid sample. Simple distillation is a common and effective method for this determination.

Methodology:

- Apparatus Setup: Assemble a simple distillation apparatus in a fume hood.
- Sample Preparation: Place a small volume of **ethyl cyclopentanecarboxylate** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
- Heating: Gently heat the distillation flask.
- Temperature Monitoring: Position a thermometer so that the bulb is just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- Data Recording: Record the temperature at which the liquid is actively boiling and a stable temperature is observed on the thermometer. This stable temperature is the boiling point.
- Barometric Pressure: Record the atmospheric pressure, as boiling point is pressure-dependent.



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